

SNIPER(BRD)-1 structure activity relationship

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Compound Focus: Sniper(brd)-1

Cat. No.: S543482

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SNIPER(BRD)-1: Molecule Profile and Activity

The table below summarizes the core information available for **SNIPER(BRD)-1**, a proteolysis-targeting chimera designed to degrade specific proteins.

Property	Description
Molecular Type	SNIPER (Specific and Non-genetic IAP-dependent Protein Eraser) / PROTAC (Proteolysis Targeting Chimera) [1] [2]

| **Targets & IC₅₀** | • cIAP1: 6.8 nM • cIAP2: 17 nM • XIAP: 49 nM [1] | | **Molecular Weight** | 1056.73 g/mol [1] | | **Chemical Formula** | C₅₃H₆₆ClN₉O₈S₂ [1] | | **CAS Number** | 2095244-54-3 [1] | | **Mechanism of Action** | Heterobifunctional degrader; recruits target proteins (BRD4) to E3 ubiquitin ligases (cIAP1), triggering ubiquitination and proteasomal degradation [1] [2] |

In Vitro Experimental Data

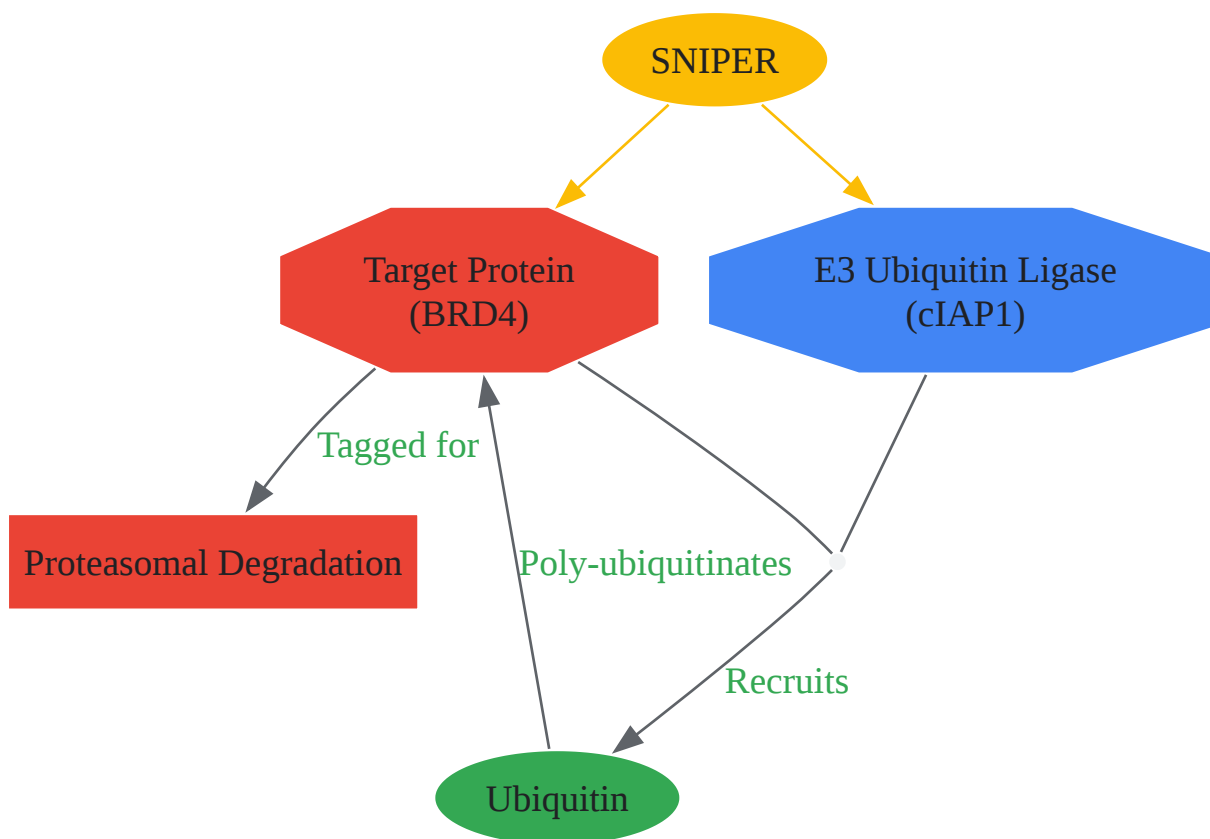
The primary experimental data comes from a Western Blot analysis conducted in LNCaP cells (a prostate cancer cell line) [1].

- **Cell Line:** LNCaP cells [1].
- **Treatment:** **SNIPER(BRD)-1** at concentrations of 0, 0.003, 0.01, 0.03, 0.1, 0.3, and 1 µM [1].
- **Incubation Time:** 6 and 24 hours [1].

- **Results:** **SNIPER(BRD)-1** treatment led to a significant reduction in the protein levels of BRD4, cIAP1, and XIAP in a dose-dependent manner [1].

Mechanism of Action

The following diagram illustrates the proposed mechanism of action for **SNIPER(BRD)-1**, which leads to the degradation of target proteins like BRD4.



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SNIPER(BRD)-1 mechanism: induces ubiquitination and degradation of target proteins.

Information Limitations and Further Research

- **Limited SAR Data:** Available information lacks systematic studies on how modifications to the **SNIPER(BRD)-1** structure (linker length, warhead components) affect its activity, selectivity, and physicochemical properties [3] [1].

- **Lacking Detailed Protocols:** While a key experiment is mentioned, specific and detailed step-by-step laboratory protocols are not provided in the searched literature [1].

To further your research, I suggest searching for primary literature on platforms like PubMed using terms "SNIPER(BRD)-1 SAR," "PROTAC structure-activity relationship," or "IAP-targeting degraders." Patent documents could also be a valuable source of detailed synthetic and structural information.

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References

1. SNIPER(BRD)-1 [medchemexpress.com]
2. Estrogen Receptor- α Targeting: PROTACs, SNIPERs ... | CoLab [colab.ws]
3. Exploring the Structure - Activity (SAR) of Drugs Relationship [azolifesciences.com]

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